

Application Notes and Protocols for the Analytical Characterization of MK-8507 (Ulonivirine)

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Compound of Interest

Compound Name: AH 8507

Cat. No.: B593616

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Introduction

MK-8507, also known as Ulonivirine, is a non-nucleoside reverse transcriptase inhibitor (NNRTI) that has been investigated for the treatment of HIV-1 infection.^{[1][2]} As with any pharmaceutical compound in development, comprehensive analytical characterization is crucial to ensure its quality, safety, and efficacy. This document provides a detailed overview of the key analytical methods and protocols for the characterization of MK-8507, including its mechanism of action, methods for quantification, purity determination, and dissolution profiling.

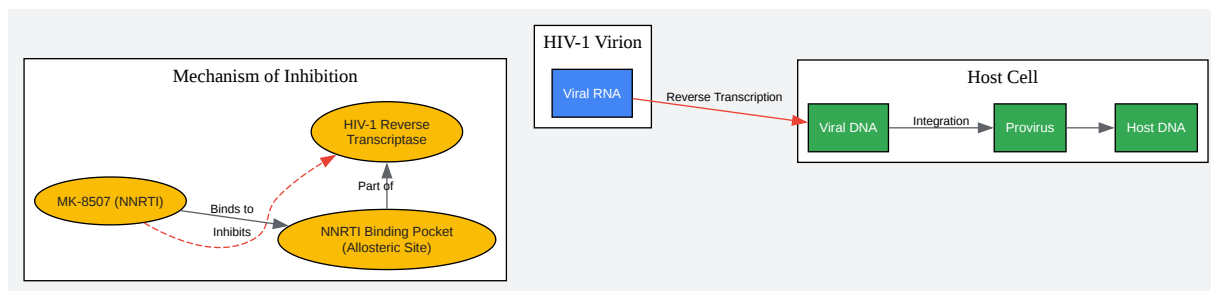
Chemical Information:

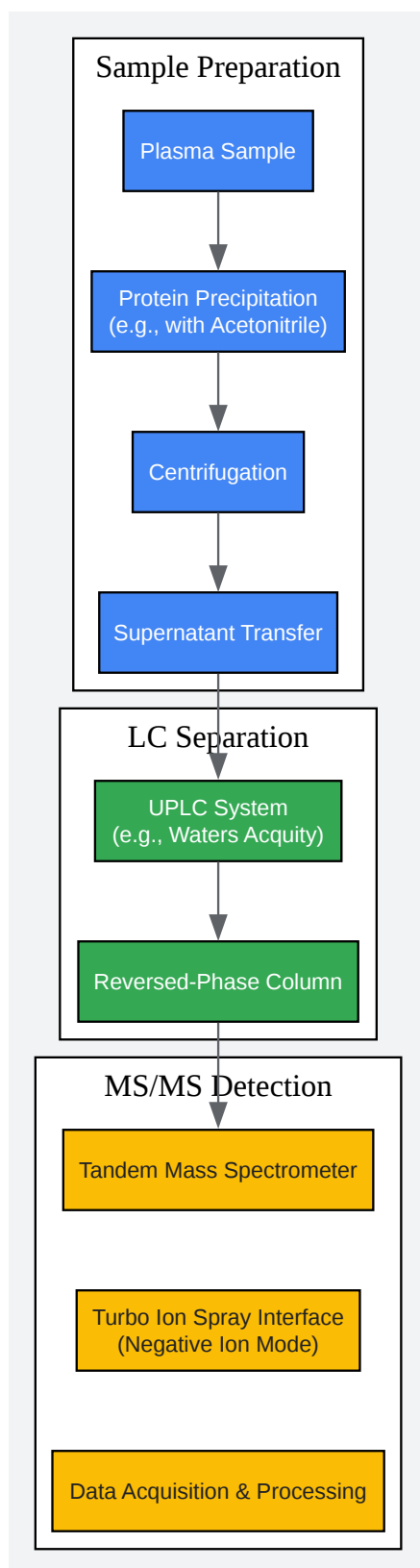
Parameter	Value
Compound Name	MK-8507, Ulonivirine
CAS Number	1591823-76-5
Molecular Formula	C ₁₈ H ₈ ClF ₆ N ₅ O ₃
Molecular Weight	491.73 g/mol
Mechanism of Action	Non-nucleoside Reverse Transcriptase Inhibitor (NNRTI)

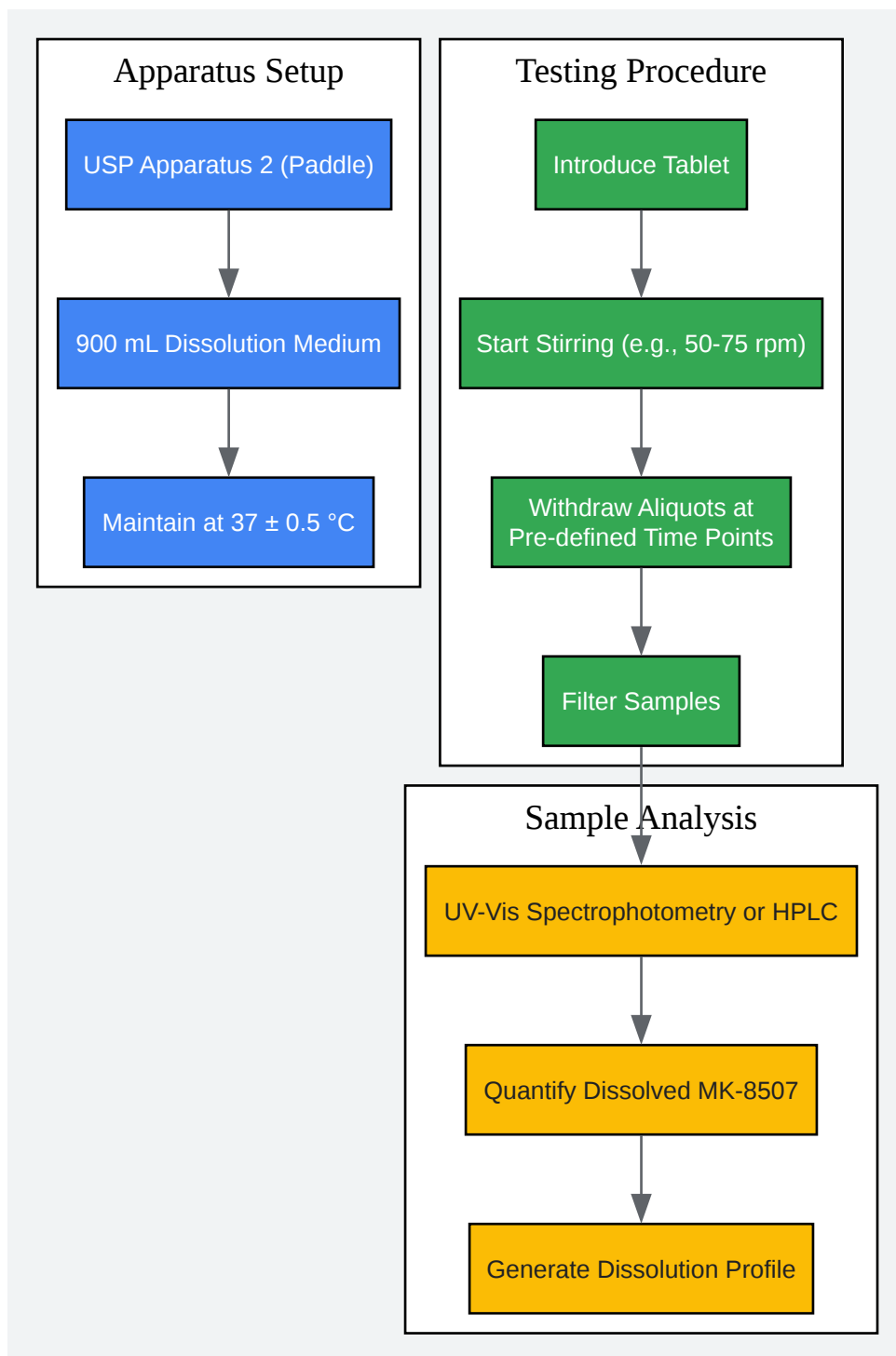
Mechanism of Action: Inhibition of HIV-1 Reverse Transcriptase

MK-8507 is an allosteric inhibitor of HIV-1 reverse transcriptase, a key enzyme responsible for converting the viral RNA genome into DNA, a critical step in the HIV-1 replication cycle.[3]

Unlike nucleoside reverse transcriptase inhibitors (NRTIs), NNRTIs like MK-8507 do not bind to the active site of the enzyme. Instead, they bind to a hydrophobic pocket in the p66 subunit of the reverse transcriptase, located approximately 10 Å from the polymerase active site.[3] This binding induces a conformational change in the enzyme, thereby inhibiting its function and preventing viral replication.







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- 3. Pharmacokinetic and Safety Profile of the Novel HIV Nonnucleoside Reverse Transcriptase Inhibitor MK-8507 in Adults without HIV - PMC [pmc.ncbi.nlm.nih.gov]
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